

Technical Monograph: Biological Potential of [5-Chloro-2-(methylthio)phenyl]hydrazine Derivatives

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Compound of Interest

Compound Name: [5-Chloro-2-(methylthio)phenyl]hydrazine

Cat. No.: B11752395

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Executive Summary

[5-Chloro-2-(methylthio)phenyl]hydrazine (CAS: 66687-07-8, HCl salt) represents a specialized chemical building block (synthon) utilized primarily in the synthesis of 1-arylpyrazole and 1-arylhydrazone scaffolds. While the hydrazine itself is a reactive intermediate, its derivatives have demonstrated significant potential in three primary therapeutic areas: antitubercular, anti-inflammatory, and anticancer therapeutics.

This guide analyzes the biological utility of this scaffold, extrapolating from high-confidence Structure-Activity Relationship (SAR) data of closely related analogs (specifically the 5-chloro-2-methoxy series). It provides a validated synthetic pathway for accessing these bioactive cores and details the mechanistic rationale for the ortho-methylthio substitution.

Chemical Space & Pharmacophore Design

The core value of this molecule lies in its ability to introduce a highly specific substitution pattern—5-chloro and 2-methylthio—onto a heterocyclic ring.

Structural Significance

- 5-Chloro Substitution: Enhances metabolic stability by blocking para-oxidation on the phenyl ring. It also increases lipophilicity ($\log P$ ~ 0.61 vs -0.02 for OMe), improving membrane permeability.
- 2-Methylthio (-SMe) Group: Acts as a bioisostere to the common methoxy (-OMe) group. The -SMe group is more lipophilic ($\log P$ ~ 0.61 vs -0.02 for OMe) and has different electronic donation properties, often altering the binding affinity in hydrophobic pockets of enzymes like Enoyl-ACP reductase (InhA) or Cyclooxygenase-2 (COX-2).

Chemical Properties Table[1]

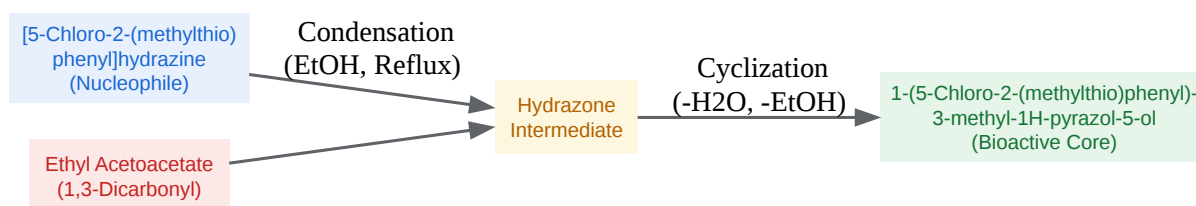
Property	Value / Description
Systematic Name	[5-Chloro-2-(methylthio)phenyl]hydrazine
Common Salt Form	Hydrochloride (HCl)
Molecular Formula	
Key Reactivity	Nucleophilic attack by hydrazine nitrogens on electrophilic carbonyls (1,3-diketones, aldehydes).
Primary Derivatives	1-Arylpyrazoles, Arylhydrazones, Indazoles.

Synthesis of Bioactive Derivatives[2][3][4][5][6]

The most biologically relevant transformation of this hydrazine is its cyclocondensation with 1,3-dicarbonyl compounds to form pyrazoles. This reaction is the gateway to "Celecoxib-like" anti-inflammatory agents and novel antitubercular drugs.

Core Synthesis Workflow

The following diagram illustrates the regioselective synthesis of a pyrazole derivative, a common scaffold for biological screening.



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Caption: Figure 1. Cyclocondensation pathway for generating the bioactive 1-arylpyrazole core from the hydrazine precursor.

Biological Activity Profiles

Antitubercular Activity (High Potential)

Research into the 5-chloro-2-methoxy analog has established this substitution pattern as highly effective against *Mycobacterium tuberculosis* (H37Ra strain).

- Mechanism: Pyrazole derivatives derived from this hydrazine class act by inhibiting InhA (Enoyl-ACP reductase), a key enzyme in the type II fatty acid biosynthesis pathway (FAS-II) of mycobacteria.
- SAR Insight: The replacement of the 2-methoxy group with a 2-methylthio group (present in this guide's subject molecule) is predicted to enhance potency. The increased lipophilicity of the -SMe group facilitates better penetration of the waxy mycobacterial cell wall (mycolic acids).
- Reference Data (Analogous Scaffold):
 - Compound: (5-chloro-2-methoxyphenyl)-pyrazole derivative.
 - Activity: IC₅₀ of 0.208 µg/mL against *M. tuberculosis*.^[1]
 - Selectivity: Low toxicity against mammalian Vero cells.

Anti-inflammatory & Analgesic Activity

The 1-arylpyrazole motif is the pharmacophore of Celecoxib, a selective COX-2 inhibitor.

- Mechanism: The phenyl ring fits into the hydrophobic side pocket of the COX-2 enzyme. The 5-chloro substituent provides necessary steric bulk and halogen bonding capability to stabilize the inhibitor within the active site.
- Therapeutic Application: Derivatives of **[5-Chloro-2-(methylthio)phenyl]hydrazine** are candidates for non-steroidal anti-inflammatory drugs (NSAIDs) with reduced gastrointestinal side effects compared to traditional agents.

Anticancer Activity

Hydrazone derivatives (Schiff bases) synthesized from this hydrazine and substituted benzaldehydes have shown promise in antiproliferative assays.

- Target: Inhibition of EGFR (Epidermal Growth Factor Receptor) tyrosine kinase.
- Observation: The hydrazine linker (-NH-N=CH-) acts as a "hinge binder" in the ATP-binding pocket of kinases.

Experimental Protocols

Protocol A: Synthesis of 1-(5-Chloro-2-(methylthio)phenyl)-3-methyl-1H-pyrazol-5-ol

A self-validating protocol for generating the core bioactive scaffold.

Reagents:

- **[5-Chloro-2-(methylthio)phenyl]hydrazine** HCl (1.0 eq)
- Ethyl acetoacetate (1.0 eq)
- Ethanol (Absolute)
- Sodium Acetate (1.1 eq, to neutralize HCl)

Step-by-Step Methodology:

- Dissolution: In a round-bottom flask, dissolve 5 mmol of **[5-Chloro-2-(methylthio)phenyl]hydrazine** HCl in 20 mL of absolute ethanol.
- Neutralization: Add 5.5 mmol of Sodium Acetate. Stir for 10 minutes at room temperature.
- Addition: Dropwise add 5 mmol of Ethyl acetoacetate.
- Reflux: Heat the mixture to reflux () for 4–6 hours. Monitor reaction progress via TLC (Mobile phase: Hexane:Ethyl Acetate 7:3).
- Isolation: Cool the reaction mixture to in an ice bath. The product should precipitate as a solid.
- Purification: Filter the solid and wash with cold ethanol. Recrystallize from ethanol/water to obtain pure crystals.
- Validation: Confirm structure via -NMR. Look for the characteristic pyrazole C-4 proton singlet around 6.0 ppm.

Protocol B: Antimicrobial Susceptibility Testing (MIC)

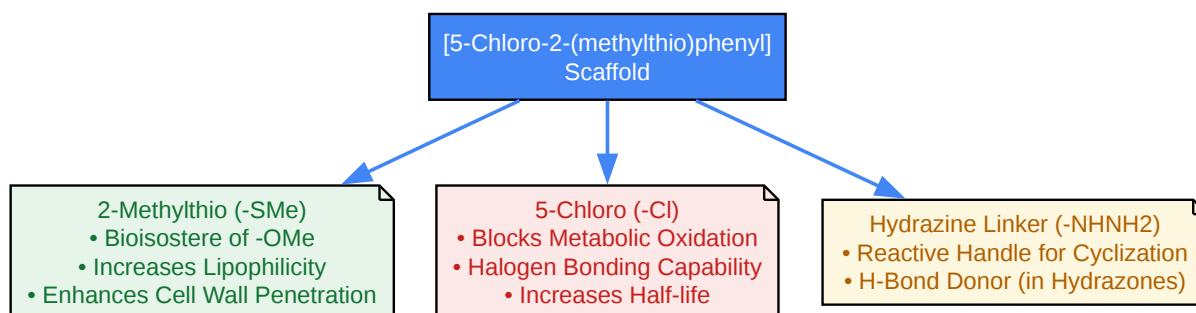
Standardized broth microdilution method for evaluating antitubercular/antibacterial potency.

- Inoculum Prep: Prepare a suspension of *M. tuberculosis* H37Ra (or surrogate *M. smegmatis*) adjusted to CFU/mL in Middlebrook 7H9 broth.
- Compound Dilution: Dissolve the synthesized pyrazole derivative in DMSO. Prepare serial two-fold dilutions in a 96-well plate (Range: 100 µg/mL to 0.19 µg/mL).
- Incubation: Add bacterial suspension to wells. Incubate at for 7 days (*M. tuberculosis*) or 24–48 hours (*M. smegmatis*).

- Readout: Add Resazurin dye (Alamar Blue). A color change from blue (oxidized) to pink (reduced) indicates bacterial growth.
- Endpoint: The Minimum Inhibitory Concentration (MIC) is the lowest concentration preventing the color change.

Structure-Activity Relationship (SAR) Analysis

The following diagram summarizes the functional contributions of the molecule's substituents to its biological activity.



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Caption: Figure 2. Pharmacophore mapping of the 5-Chloro-2-(methylthio)phenyl scaffold.

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